

A Researcher's Guide to Procuring and Utilizing Temephos-d12

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Compound of Interest

Compound Name: Temephos-d12

Cat. No.: B15562944

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For researchers engaged in environmental analysis, toxicology, and drug development, the use of isotopically labeled internal standards is crucial for achieving accurate and reproducible quantitative results. **Temephos-d12**, the deuterated form of the organophosphate larvicide Temephos, serves as an ideal internal standard for mass spectrometry-based analytical methods. This technical guide provides an in-depth overview of where to purchase **Temephos-d12** for research purposes, along with a detailed experimental protocol for its application.

Sourcing Temephos-d12: A Comparative Overview

Several reputable chemical suppliers offer **Temephos-d12** for research and development purposes. The compound is available in various formats, including neat (as a solid or oil) and in solution at specified concentrations. The choice of supplier and product format will depend on the specific requirements of the experimental setup. Below is a summary of offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Format	Available Quantities/ Concentrations	Purity
LGC Standards	Temephos-d12 (O,O,O',O'-tetramethyl-d12)	1219795-39-7	Neat	0.01 g	99 atom % D, min 95% Chemical Purity
Temephos D12 (O,O,O',O'-tetramethyl D12) in Cyclohexane	1219795-39-7	Solution	100 µg/mL (1 mL)	Not specified	
MedChemExpress	Temephos-d12	1219795-39-7	Not specified	1 mg	Not specified
Fisher Scientific	Temephos-d12 (O,O,O',O'-tetramethyl-d12), CDN	1219795-39-7	Not specified	0.01 g	99 atom % D, min 95% Chemical Purity
ESSLAB (distributor for Chiron)	Temephos-d12 (O',O'-tetramethyl-d12)	1219795-39-7	Solution in isooctane	100 µg/mL (1 mL)	Not specified

It is imperative for researchers to note that these products are intended for laboratory research use only and not for human or veterinary use.[\[1\]](#)

Experimental Protocol: Quantitative Analysis of Temephos in Environmental Samples using

Temephos-d12 as an Internal Standard by LC-MS/MS

The following protocol outlines a typical workflow for the quantitative analysis of Temephos in water samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Temephos-d12** as an internal standard. The use of a deuterated internal standard is critical for correcting for matrix effects and variations in sample preparation and instrument response.^[2]

Materials and Reagents

- Temephos analytical standard
- **Temephos-d12** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., C18)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Temephos and **Temephos-d12** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Serially dilute the Temephos primary stock solution with a 50:50 mixture of acetonitrile and water to prepare a series of calibration standards at concentrations ranging from 1 to 500 ng/mL.
- Internal Standard Spiking Solution (100 ng/mL): Dilute the **Temephos-d12** primary stock solution with the same solvent mixture to prepare the internal standard spiking solution.

Sample Preparation (Solid-Phase Extraction)

- Conditioning: Condition the C18 SPE cartridges by passing 5 mL of methanol followed by 5 mL of ultrapure water.

- **Sample Loading:** Take 100 mL of the water sample and spike it with the **Temephos-d12** internal standard spiking solution to achieve a final concentration of 10 ng/mL. Pass the spiked sample through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- **Washing:** Wash the cartridge with 5 mL of ultrapure water to remove any interfering substances.
- **Elution:** Elute the retained analytes with 5 mL of acetonitrile.
- **Concentration:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in 1 mL of the initial mobile phase.

LC-MS/MS Analysis

- **Liquid Chromatography (LC) Conditions:**
 - **Column:** C18 reversed-phase column (e.g., 2.1 x 100 mm, 3.5 µm)
 - **Mobile Phase A:** 0.1% Formic acid in water
 - **Mobile Phase B:** 0.1% Formic acid in acetonitrile
 - **Gradient:** Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and then return to initial conditions for equilibration.
 - **Flow Rate:** 0.3 mL/min
 - **Injection Volume:** 10 µL
- **Mass Spectrometry (MS) Conditions:**
 - **Ionization Mode:** Electrospray Ionization (ESI), Positive
 - **Scan Type:** Multiple Reaction Monitoring (MRM)
 - **MRM Transitions (example):**

- Temephos: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (specific transitions to be optimized)
- **Temephos-d12**: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (specific transitions to be optimized)
- Instrument Parameters: Optimize parameters such as capillary voltage, source temperature, and collision energy for maximum sensitivity.

Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of Temephos to the peak area of **Temephos-d12** against the concentration of the Temephos calibration standards.
- Quantify the concentration of Temephos in the environmental samples by using the calibration curve and the measured peak area ratio from the sample analysis.

Visualizing the Workflow

The following diagrams illustrate the key processes involved in acquiring and utilizing **Temephos-d12** for research.

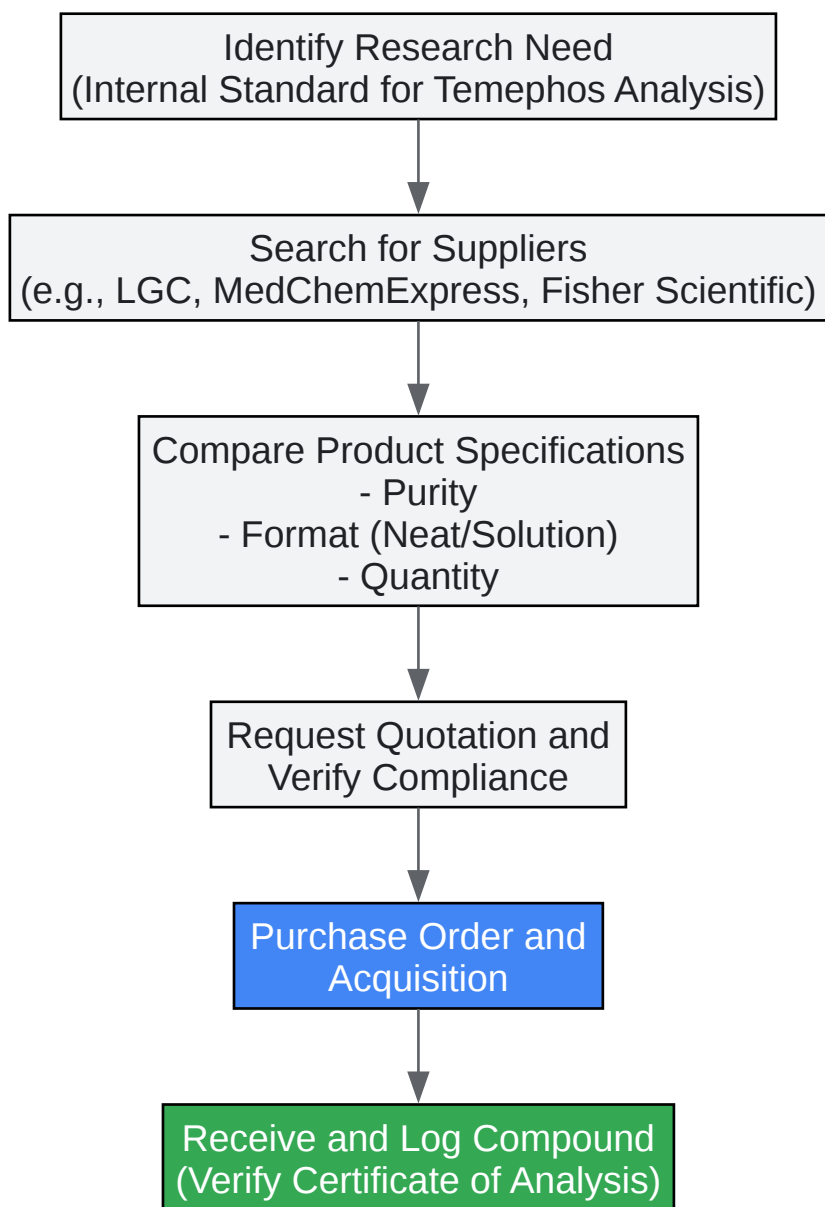


Figure 1: Procurement Pathway for Temephos-d12

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Procurement Pathway for **Temephos-d12**

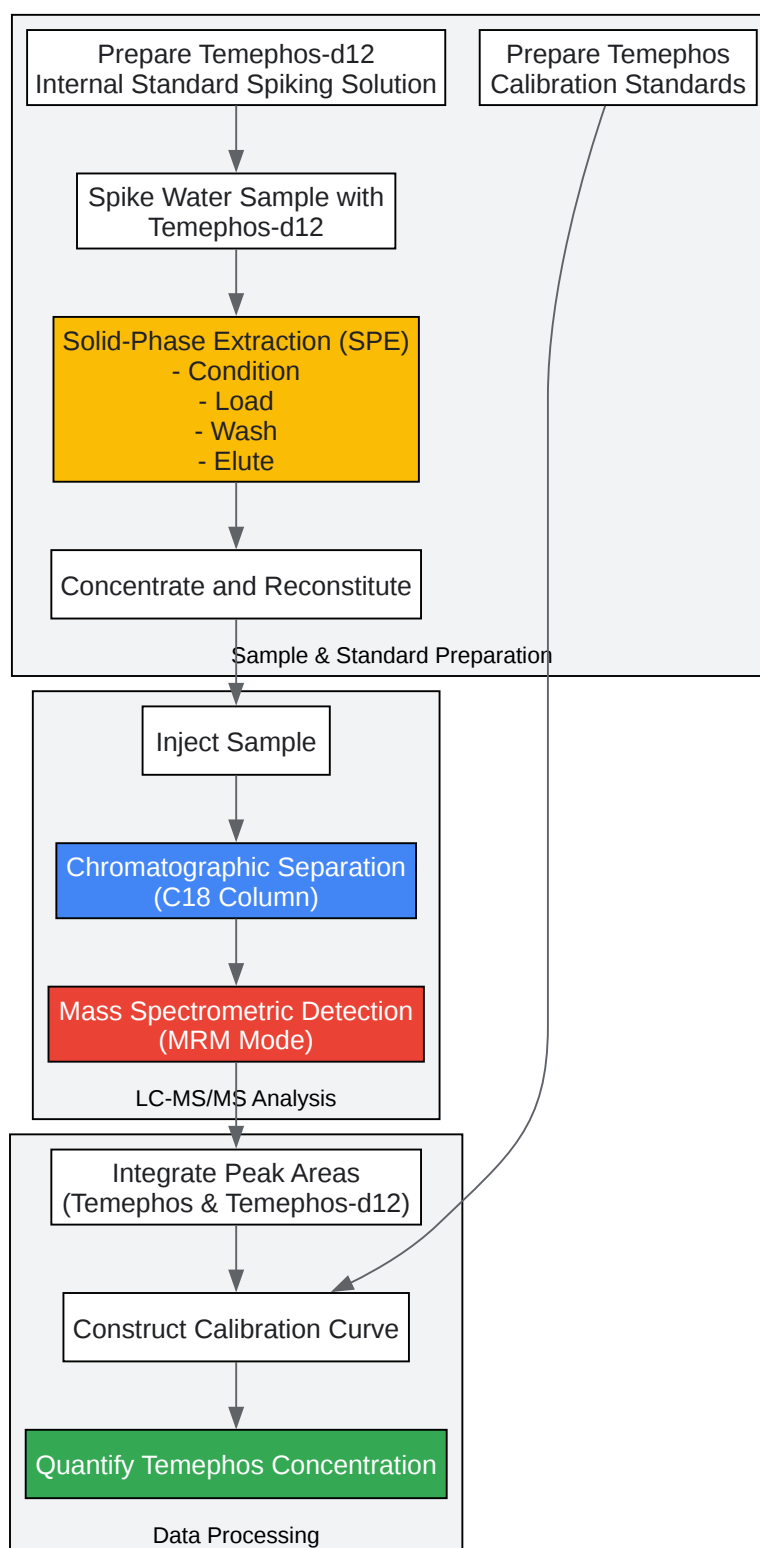


Figure 2: Experimental Workflow for Temephos Analysis

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Experimental Workflow for Temephos Analysis

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References

- 1. Deuterated internal standards for gas chromatographic-mass spectrometric analysis of polar organophosphorus pesticides in water samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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